

Ainuovirine molecular formula and weight

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Compound of Interest

Compound Name: **Ainuovirine**
Cat. No.: **B15566592**

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Ainuovirine: A Core Technical Overview

Ainuovirine is a next-generation non-nucleoside reverse transcriptase inhibitor (NNRTI) utilized in the treatment of Human Immunodeficiency Virus type 1 (HIV-1) infections.[\[1\]](#)[\[2\]](#) This document provides a concise technical summary of its fundamental molecular properties, mechanism of action, and key clinical findings, tailored for researchers, scientists, and drug development professionals.

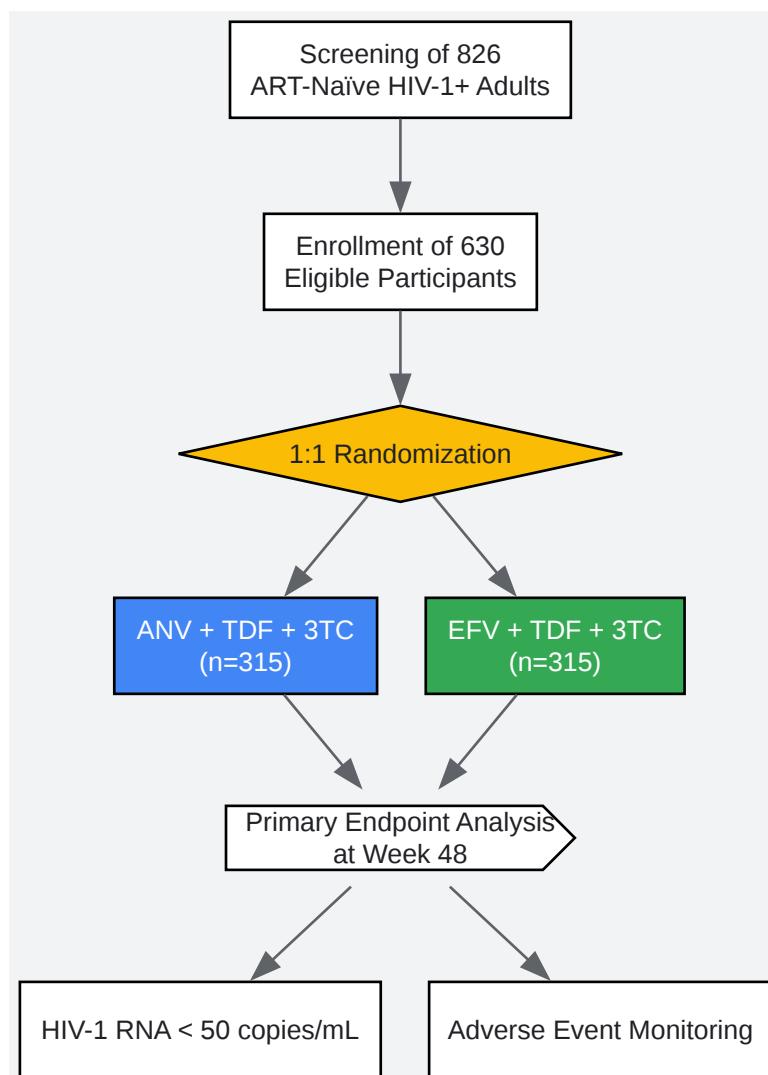
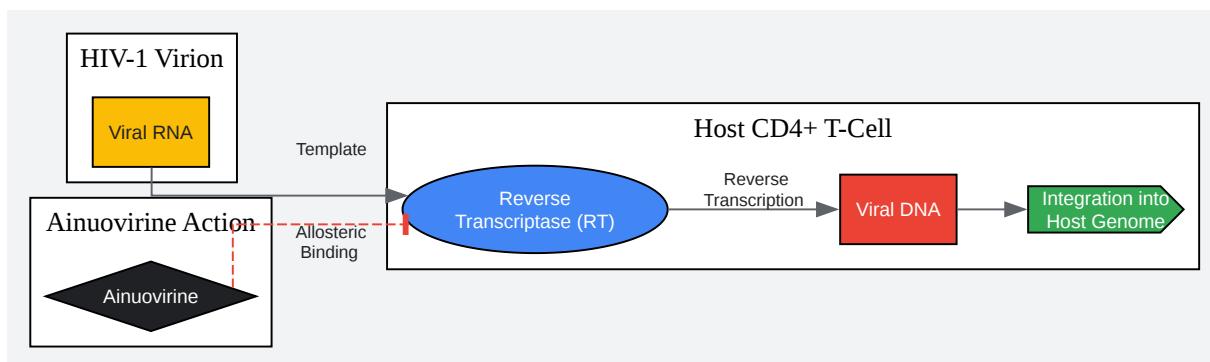
Physicochemical Properties

Ainuovirine, also known by its developmental codes KM-023 and ACC-007, possesses the following molecular characteristics[\[2\]](#)[\[3\]](#):

Property	Value
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₃
Molecular Weight	325.37 g/mol [3]
Exact Mass	325.1426 u
IUPAC Name	3-(3-ethyl-5-isopropyl-2,6-dioxo-1,2,3,6-tetrahydropyrimidine-4-carbonyl)-5-methylbenzonitrile
CAS Number	1097628-00-6

Mechanism of Action

Ainuovirine functions as a non-competitive inhibitor of the HIV-1 reverse transcriptase (RT) enzyme, a critical component for viral replication. Unlike nucleoside reverse transcriptase inhibitors (NRTIs), **Ainuovirine** binds to a distinct allosteric site on the RT enzyme, known as the NNRTI binding pocket. This binding event induces a conformational change in the enzyme, thereby disrupting its catalytic activity and blocking the conversion of viral RNA into DNA. This ultimately halts the viral replication cycle. Preclinical studies have indicated that **Ainuovirine** demonstrates potent antiviral activity against various HIV strains, including those with the K103N mutation, a common resistance pathway for first-generation NNRTIs like Efavirenz.



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